

Spectroscopic Characterization & Differentiation Guide: (2-Bromophenyl)(phenyl)methanol and Derivatives

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Compound of Interest

Compound Name: (2-Bromophenyl)(phenyl)methanol

CAS No.: 59142-47-1

Cat. No.: B3037768

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Executive Summary

This guide provides a rigorous spectroscopic comparison between **(2-Bromophenyl)(phenyl)methanol** (CAS: 59142-89-5) and its primary derivatives: its oxidative precursor (2-Bromophenyl)(phenyl)methanone (2-Bromobenzophenone) and its regioisomer (4-Bromophenyl)(phenyl)methanol.

Targeted at drug development professionals, this document focuses on the ortho-effect—the steric and electronic influence of the bromine atom at the C2 position—and how it dictates unique spectral signatures in NMR, IR, and Mass Spectrometry. These signatures are critical for validating the synthesis of chiral scaffolds used in antihistamines and enantioselective catalysts.

Structural Context & Alternatives

In Structure-Activity Relationship (SAR) studies, the precise location of the halogen substituent dramatically alters the pharmacological profile.

Compound	Structure Description	Key Role/Application
(2-Bromophenyl)(phenyl)methanol	Target. Alcohol with ortho-Br. [1]	Sterically hindered chiral building block; precursor to antihistamines.
(2-Bromophenyl)(phenyl)methanone	Alternative 1 (Precursor). Ketone.[2]	Starting material. Presence indicates incomplete reduction.
(4-Bromophenyl)(phenyl)methanol	Alternative 2 (Isomer).Para-Br.	Less sterically hindered isomer. Often used as a negative control in steric studies.

Spectroscopic Comparison & Analysis

Nuclear Magnetic Resonance (NMR)

The transition from ketone to alcohol and the distinction between ortho and para isomers is most clearly resolved via

¹H and

¹³C NMR.

Differentiation: Alcohol (Target) vs. Ketone (Precursor)

The reduction of the carbonyl group (

) to the hydroxyl group (

) results in a hybridization change from

to

.

- ¹H NMR: The diagnostic signal for the target is the benzylic methine proton.
 - Target: Appears as a sharp singlet (or doublet if coupling with OH is visible) at 6.0 – 6.3 ppm.

- Precursor: This signal is absent.^[3]
- C NMR:
 - Target: The carbinol carbon () resonates at 70 – 75 ppm.
 - Precursor: The carbonyl carbon () is highly deshielded, appearing downfield at ~196 ppm.

Differentiation: Ortho (2-Br) vs. Para (4-Br) Isomers

The ortho-bromine exerts a "roofing" effect due to steric bulk and magnetic anisotropy, disrupting the symmetry of the aromatic ring.

- Symmetry:
 - 4-Br Isomer: Possesses a axis of symmetry in the brominated ring.^[1] This yields a classic AA'BB' splitting pattern (two distinct doublets) in the aromatic region.
 - 2-Br Target: Asymmetric. The four protons on the brominated ring are magnetically non-equivalent (ABCD system), resulting in a complex multiplet pattern rather than clean doublets.
- Shift Effects: The proton at the C3 position (adjacent to Br) in the ortho isomer is often deshielded relative to the para isomer due to the inductive effect of the adjacent halogen.

Infrared Spectroscopy (FT-IR)

IR provides a rapid "Go/No-Go" check for reaction completeness.

- O-H Stretch (Target): A broad, strong absorption band at 3300–3450 cm

- C=O Stretch (Precursor): A sharp, intense band at ~1660–1670 cm

. Note that this is lower than typical alkyl ketones (1715 cm
) due to conjugation with the two phenyl rings.

- Success Criteria: Complete disappearance of the 1660 cm
peak and appearance of the broad 3400 cm
band.

Mass Spectrometry (MS)

Bromine has a unique isotopic signature that acts as an internal validation standard.

- Isotopic Pattern: Bromine exists as

Br and

Br in an approximate 1:1 ratio.^[4]^[5]

- Molecular Ion: The mass spectrum will show two molecular ion peaks of nearly equal intensity separated by 2 mass units (

and

).^[4]^[6]^[7]

- Example: If

is 262, there will be an equally large peak at 264.

- Fragmentation:

- Alcohol: Often shows a loss of 17 amu (

) or 18 amu (

).

- Ketone: Often shows
-cleavage yielding a benzoyl cation (
105) or bromobenzoyl cation (
183/185).

Summary Data Tables

Table 1: Comparative Spectroscopic Shifts

Feature	(2-Bromophenyl) (phenyl)methanol (Target)	(2-Bromophenyl) (phenyl)methanone (Ketone)	(4-Bromophenyl) (phenyl)methanol (Isomer)
H NMR (Benzylic)	6.0–6.3 ppm (s/d, 1H)	Absent	~5.8 ppm (s, 1H)
H NMR (Aromatic)	Complex multiplets (7.1–7.6 ppm)	Complex multiplets	AA'BB' pattern (symmetric)
C NMR (Functional)	70–75 ppm (C-OH)	~196 ppm (C=O)	70–75 ppm (C-OH)
FT-IR (Key Band)	3300–3450 cm (Broad OH)	1660 cm (Sharp C=O)	3300–3450 cm (Broad OH)
MS (Isotope)	1:1 doublet ()	1:1 doublet ()	1:1 doublet ()

Experimental Protocols

Synthesis: Reduction of 2-Bromobenzophenone

Rationale: Sodium borohydride (NaBH

) is selected for its chemoselectivity, reducing the ketone without dehalogenating the aromatic ring.

Reagents:

- 2-Bromobenzophenone (1.0 eq)
- Sodium Borohydride (NaBH₄, 2.0 eq)
- Methanol (Solvent, anhydrous)

Protocol:

- **Dissolution:** Dissolve 2-bromobenzophenone (e.g., 500 mg) in anhydrous methanol (10 mL) in a round-bottom flask. Chill to 0°C in an ice bath to control exotherm.
- **Addition:** Slowly add NaBH₄ in small portions over 10 minutes. Caution: Hydrogen gas evolution.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 2 hours. Monitor via TLC (20% EtOAc/Hexane).
- **Quench:** Carefully add 1M HCl dropwise until pH ~2 to destroy excess hydride.
- **Extraction:** Evaporate methanol under reduced pressure. Extract the aqueous residue with Dichloromethane (DCM, 3 x 15 mL).
- **Drying:** Wash combined organics with brine, dry over MgSO₄, filter, and concentrate.
- **Purification:** If necessary, recrystallize from Hexane/EtOAc to yield white needles.

Characterization Workflow

Rationale: A multi-modal approach ensures chemical identity (NMR), functional group transformation (IR), and elemental composition (MS).^[8]

- **Sample Prep:** Dissolve ~10 mg of product in 0.6 mL CDCl₃. Ensure solvent is free of water to prevent OH proton exchange broadening.

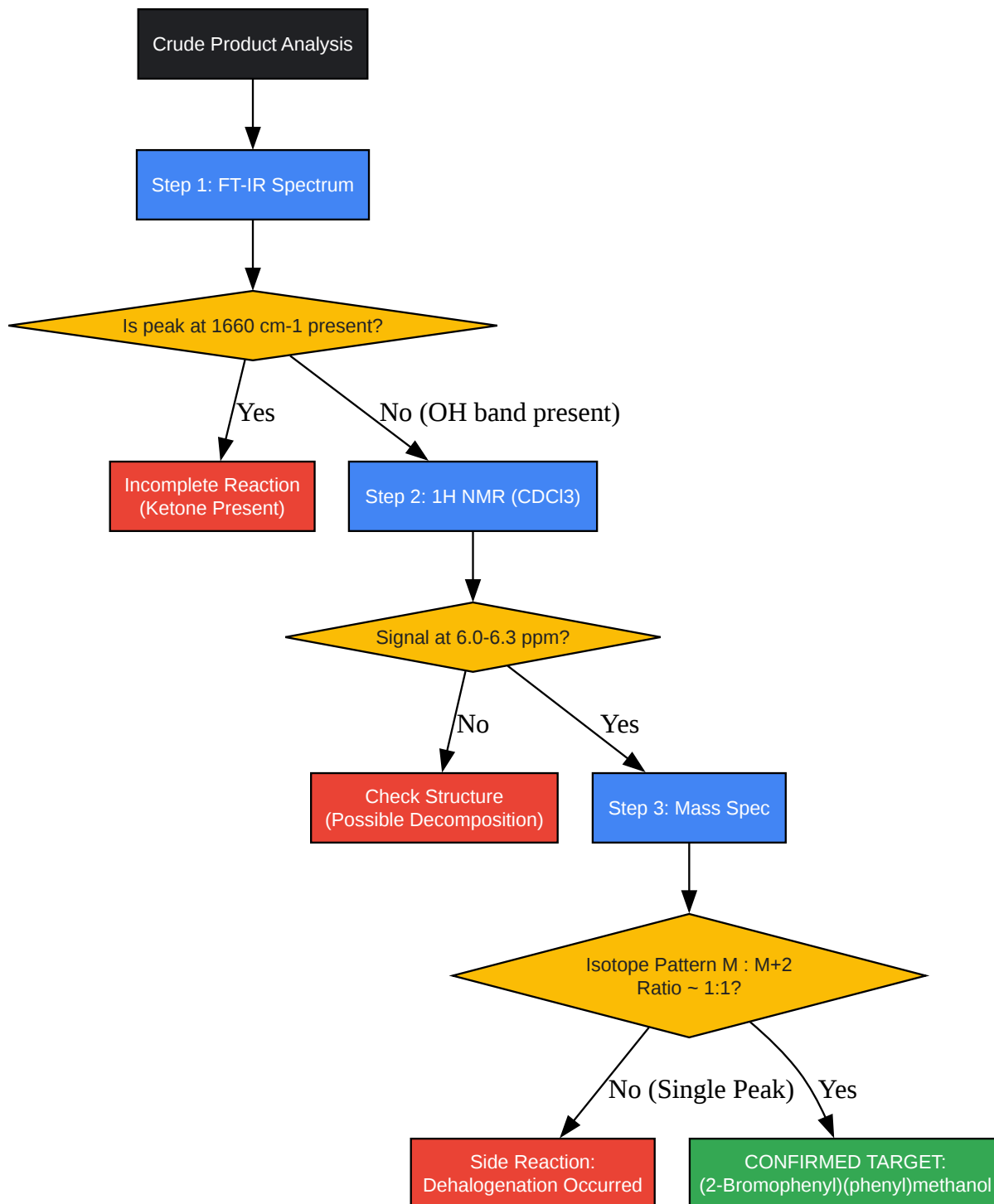
- Acquisition:
 - Run

H NMR (16 scans) to verify benzylic proton presence.
 - Run IR (ATR method) to confirm loss of carbonyl.
- Validation: Check for the 1:1 bromine isotope pattern in MS to ensure no dehalogenation occurred (a common side effect with stronger reducing agents like LiAlH₄).

Visualizations

Diagram 1: Analytical Logic Tree

This flowchart illustrates the decision-making process when analyzing the crude reaction product.

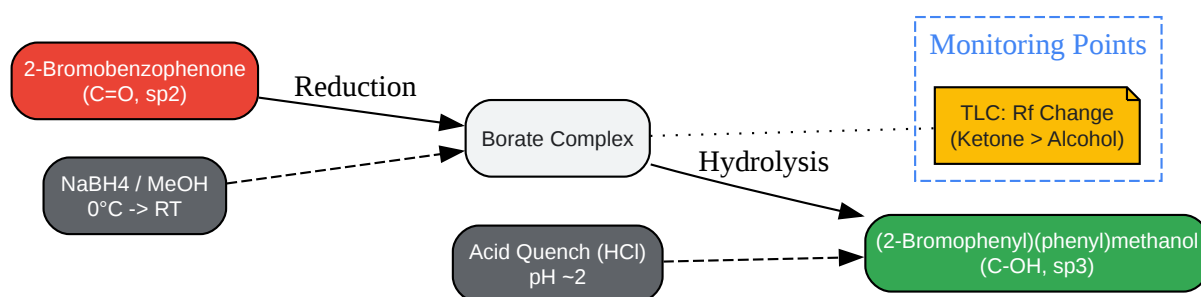


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Caption: Logical workflow for distinguishing the target alcohol from the ketone precursor and dehalogenated byproducts.

Diagram 2: Synthetic Pathway & Monitoring

Visualizing the transformation and key monitoring points.



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Caption: Synthesis pathway from ketone to alcohol with critical quench and monitoring steps.

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